

# Technical Guide: rel-Biperiden-d5 Certificate of Analysis

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## Compound of Interest

Compound Name: *rel-Biperiden-d5*

Cat. No.: *B12408401*

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This technical guide provides a comprehensive overview of the analytical data and methodologies associated with the characterization of **rel-Biperiden-d5**, a deuterated internal standard crucial for pharmacokinetic and metabolic studies of Biperiden. The information presented is synthesized from publicly available data and representative analytical methods.

## Introduction

**rel-Biperiden-d5** is a stable isotope-labeled analog of Biperiden, an anticholinergic agent used in the treatment of Parkinson's disease and drug-induced extrapyramidal symptoms. The incorporation of five deuterium atoms on the phenyl ring makes it an ideal internal standard for quantitative analysis by mass spectrometry (MS) and liquid chromatography (LC), as it is chemically identical to Biperiden but mass-shifted, allowing for precise differentiation and quantification in complex biological matrices.<sup>[1][2]</sup> This guide details the typical specifications and analytical procedures for ensuring the identity, purity, and quality of **rel-Biperiden-d5**.

## Physicochemical Properties

A summary of the key physicochemical properties of **rel-Biperiden-d5** is presented in the table below.

Property	Specification
IUPAC Name	rel-(R)-1-((1R, 2S, 4R)-bicyclo[2.2.1]hept-5-en-2-yl)-1-(phenyl-d5)-3-(piperidin-1-yl)propan-1-ol[1]
CAS Number	2938691-75-7[1]
Molecular Formula	C <sub>21</sub> H <sub>24</sub> D <sub>5</sub> NO
Molecular Weight	316.50 g/mol [1]
Appearance	White to Off-White Solid
Solubility	Soluble in Acetonitrile, DMSO, and Methanol
Deuterated Forms	≥99% (d <sub>1</sub> -d <sub>5</sub> )

## Analytical Data

The following table summarizes the typical analytical tests, specifications, and representative results for a batch of **rel-Biperiden-d5**.

Test	Method	Specification	Representative Results
Purity (HPLC)	HPLC-UV	≥ 98.0%	99.5%
Identity ( <sup>1</sup> H-NMR)	Nuclear Magnetic Resonance	Conforms to structure	Conforms
Identity (Mass Spec)	ESI-MS	Conforms to structure	Conforms
Isotopic Purity	Mass Spectrometry	≥ 99 atom % D	99.6 atom % D
Residual Solvents	GC-HS	Meets USP <467> limits	Meets limits
Water Content	Karl Fischer Titration	≤ 1.0%	0.2%

## Experimental Protocols

Detailed methodologies for the key analytical experiments are provided below. These protocols are based on established methods for the analysis of Biperiden and are representative for **rel-Biperiden-d5**.

## High-Performance Liquid Chromatography (HPLC-UV) for Purity Assessment

This method is used to determine the chemical purity of **rel-Biperiden-d5** by separating it from any potential impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Mobile Phase: A mixture of acetonitrile and a buffer solution. A typical mobile phase could be a 50:50 (v/v) mixture of acetonitrile and 0.01M sodium perchlorate solution containing 0.2% 0.1N perchloric acid.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 210 nm.
- Injection Volume: 20 µL.
- Sample Preparation: A stock solution of **rel-Biperiden-d5** is prepared in the mobile phase at a concentration of approximately 1 mg/mL. This is then diluted to a working concentration (e.g., 50 µg/mL) for injection.
- Analysis: The sample is injected onto the HPLC system, and the resulting chromatogram is recorded. The area of the main peak corresponding to **rel-Biperiden-d5** is compared to the total area of all peaks to calculate the purity.

## Mass Spectrometry (MS) for Identity and Isotopic Purity

Mass spectrometry is employed to confirm the molecular weight and assess the isotopic enrichment of **rel-Biperiden-d5**.

- Instrumentation: A mass spectrometer, typically coupled with a liquid chromatograph (LC-MS) or gas chromatograph (GC-MS).
- Ionization Source: Electrospray Ionization (ESI) is commonly used for LC-MS analysis.
- Analysis Mode: Full scan mode is used to identify the molecular ion peak.
- Sample Preparation: The sample is prepared by dissolving a small amount of **rel-Biperiden-d5** in a suitable solvent (e.g., methanol or acetonitrile) at a low concentration (e.g., 10 µg/mL).
- Analysis: The sample solution is infused into the mass spectrometer. The resulting mass spectrum should show a prominent peak corresponding to the  $[M+H]^+$  ion of **rel-Biperiden-d5**. The isotopic distribution is analyzed to confirm the presence and enrichment of the deuterium atoms.

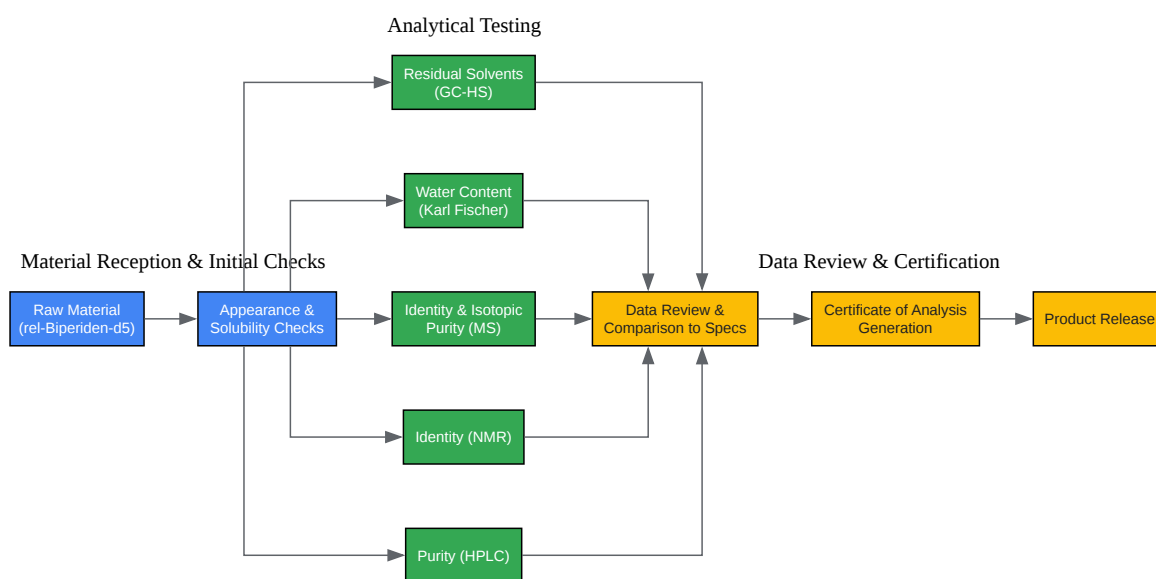
## Nuclear Magnetic Resonance ( $^1\text{H}$ -NMR) for Structural Confirmation

$^1\text{H}$ -NMR spectroscopy is used to confirm the chemical structure of **rel-Biperiden-d5**.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: A deuterated solvent in which the sample is soluble, such as Chloroform-d ( $\text{CDCl}_3$ ) or Dimethyl Sulfoxide-d<sub>6</sub> ( $\text{DMSO-d}_6$ ).
- Sample Preparation: Approximately 5-10 mg of the sample is dissolved in 0.5-0.7 mL of the deuterated solvent.
- Analysis: The  $^1\text{H}$ -NMR spectrum is acquired. The chemical shifts, splitting patterns, and integration of the peaks should be consistent with the expected structure of **rel-Biperiden-d5**. The significant reduction or absence of signals in the aromatic region corresponding to the phenyl protons confirms the high level of deuteration.

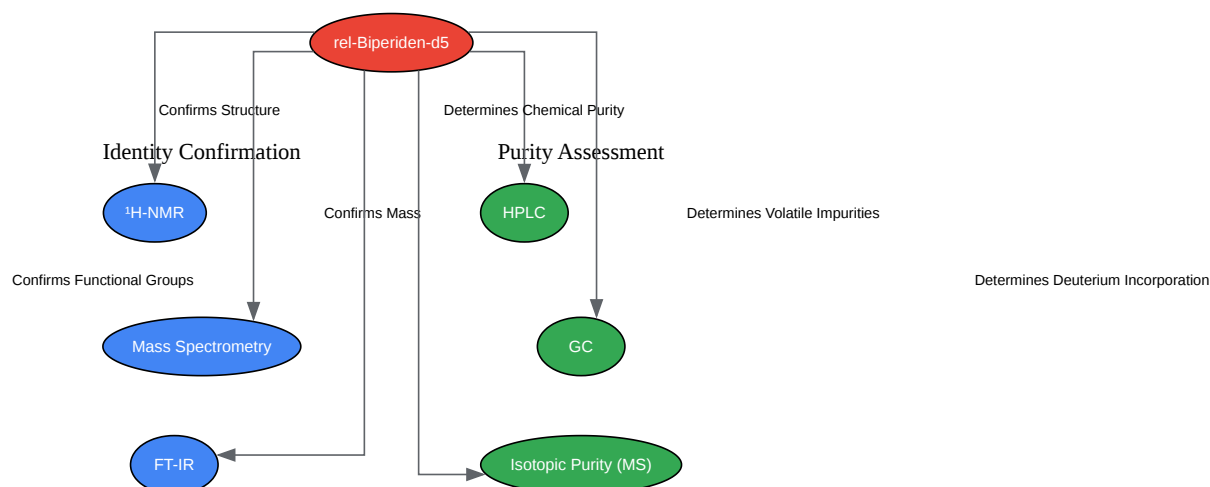
## Visualizations

The following diagrams illustrate key workflows and relationships relevant to the analysis and certification of **rel-Biperiden-d5**.



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Caption: Quality Control Workflow for **rel-Biperiden-d5** Certification.



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Caption: Relationship between Analytical Techniques and **rel-Biperiden-d5** Properties.

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## References

- 1. HPLC Determination of Biperiden in Solid Dosage Forms | Proceedings of the Bulgarian Academy of Sciences [proceedings.bas.bg]
- 2. go.drugbank.com [go.drugbank.com]
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